

5-Methyl-2-heptene safety data sheet GHS hazard statements

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Compound Focus: 5-Methyl-2-heptene

CAS No.: 22487-87-2

Cat. No.: S1949050

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GHS Hazard Identification

The table below summarizes the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals information for **5-Methyl-2-heptene**.

Item	Classification / Statement
GHS Hazard Statements H225: Highly Flammable liquid and vapour [1] H304: May be fatal if swallowed and enters airways [1] Signal Word Danger [1] Hazard Class 3 (Flammable Liquids) [1] Packing Group II [1] UN Number / RID/ADR 3295 [1]	

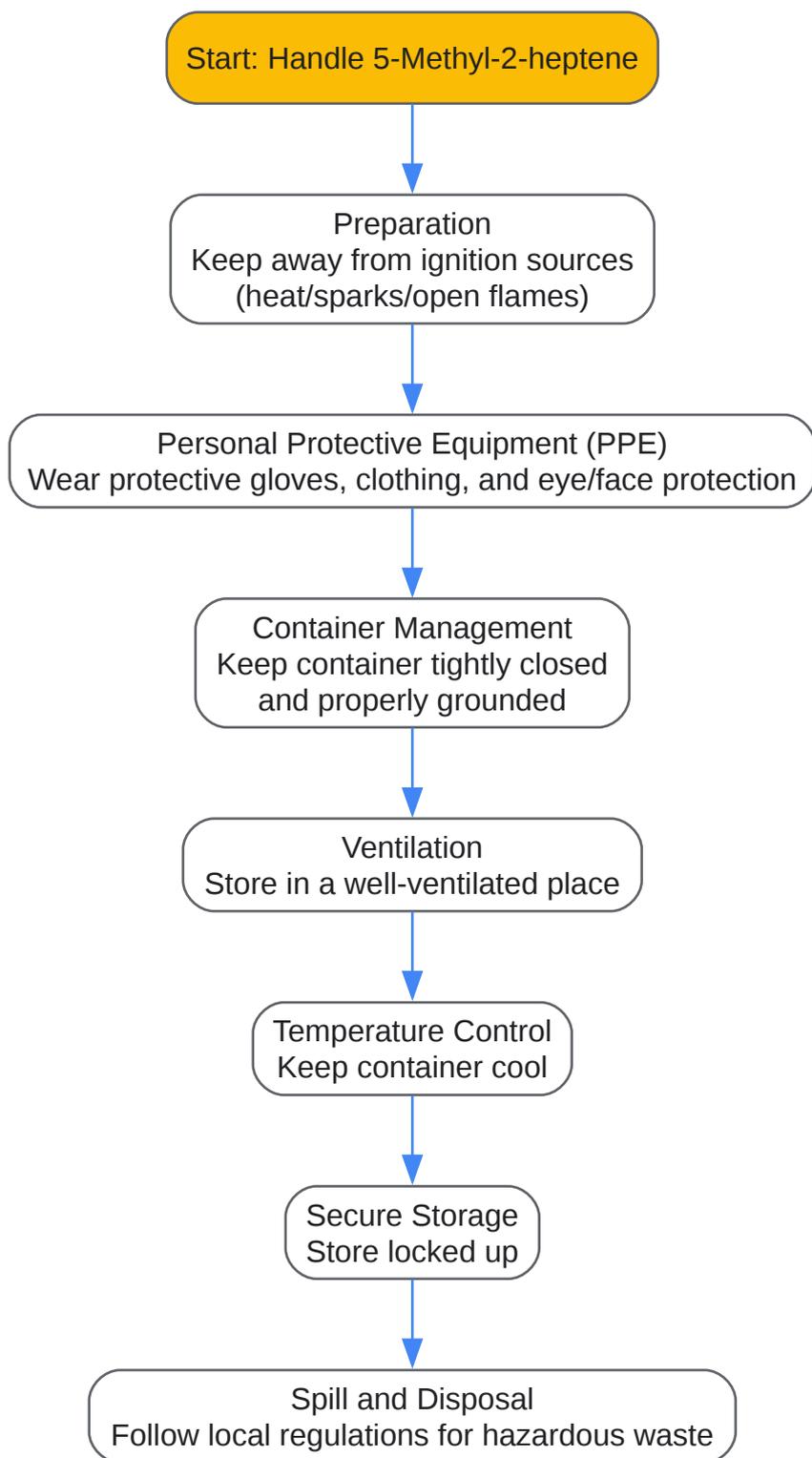
Physical-Chemical Properties

Understanding the physical properties of a substance is crucial for risk assessment. The following data is available for **5-Methyl-2-heptene**.

Property	Value / Description
Physical State	Clear, colorless liquid [1] [2]
Flash Point	13 °C [1]
Density	0.73 g/mL (estimated) [1]
Refractive Index	1.4140 - 1.4160 [1]

Safe Handling and Storage Protocols

The GHS precautionary statements derived from the hazard classification provide direct guidance for safe handling [1]. The following workflow outlines the key procedures for handling **5-Methyl-2-heptene**, from preparation to storage.



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Handling and storage workflow for 5-Methyl-2-heptene.

Key Safety Considerations for Researchers

For scientists and development professionals, the following points are critical:

- **Primary Hazards:** The main risks are **fire** due to low flash point and **aspiration toxicity** if swallowed [1]. Work should be conducted in a fume hood with proper engineering controls.
- **Regulatory Information:** The shipping name is listed under UN 3295, Hazard Class 3, Packing Group II [1]. For laboratory-scale transport and storage, consult your institutional safety office.
- **Source of Information:** The available data is primarily from commercial chemical catalogs [1] [2]. **For the most current and complete safety information, including first-aid measures and toxicological data, it is essential to obtain the full Safety Data Sheet (SDS) from the manufacturer or a dedicated chemical safety database.**

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References

1. 5-METHYL-2-HEPTENE | 22487-87-2 [amp.chemicalbook.com]
2. - 5 - Methyl - 2 (cis- and trans- mixture) 95.0+... | Fisher Scientific heptene [fishersci.ca]

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